

# Sceptrin dihydrochloride chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sceptrin dihydrochloride*

Cat. No.: *B12336639*

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## Sceptrin Dihydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, and biological activities of **Sceptrin dihydrochloride**, a marine-derived alkaloid with significant therapeutic potential.

## Chemical Structure and Properties

Sceptrin is a dimeric pyrrole-imidazole alkaloid first isolated from the marine sponge *Agelas sceptrum*. Its unique structure features a central cyclobutane ring. The dihydrochloride salt is the form commonly used in research.

Chemical Structure of **Sceptrin Dihydrochloride**:

Caption: 2D representation of **Sceptrin dihydrochloride**.

Table 1: Chemical and Physical Properties of **Sceptrin Dihydrochloride**

Property	Value	Source(s)
CAS Number	79703-25-6	
Molecular Formula	C22H24Br2N10O2 • 2HCl	
Molecular Weight	693.23 g/mol	
Purity	≥97% (HPLC)	
Appearance	Amorphous powder	
Solubility	Soluble in DMSO or ethanol	
Storage	Store at -20°C for long-term stability. Protect from light.	
IUPAC Name	N,N'-{[(1R,2R,3S,4S)-3,4-Bis(2-amino-1H-imidazol-4-yl)cyclobutane-1,2-diyl]bis(methylene)}bis(4-bromo-1H-pyrrole-2-carboxamide) dihydrochloride	

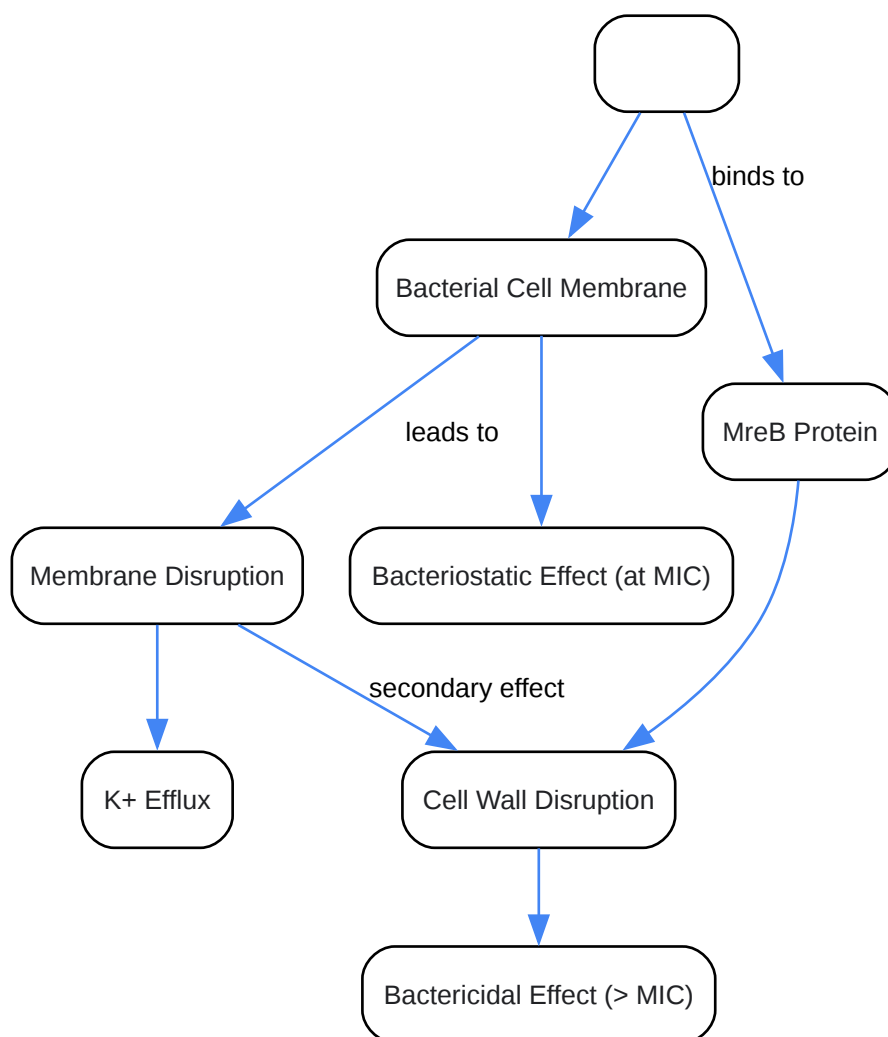
## Biological Activities and Mechanism of Action

Sceptrin exhibits a broad range of biological activities, making it a compound of significant interest for drug development.

### 2.1. Antibacterial and Antifungal Activity

Sceptrin is effective against both Gram-positive and Gram-negative bacteria. At its minimum inhibitory concentration (MIC), it has a bacteriostatic effect on *Escherichia coli*, while at higher concentrations, it becomes bactericidal. It has also been reported to have antifungal properties.

The primary antibacterial mechanism of Sceptrin involves the disruption of the cell membrane. This leads to the release of potassium ions from the bacterial cell. It is proposed that damage to the cell membrane is the initial event, which is then followed by effects on the cell wall, such as the stimulation of peptidoglycan turnover.



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Caption: Proposed antibacterial mechanism of S

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)